

(2-Chloropyridin-4-yl)methanol molecular weight and formula

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Compound of Interest

Compound Name: (2-Chloropyridin-4-yl)methanol

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Technical Data for (2-Chloropyridin-4-yl)methanol

This guide provides the chemical formula and molecular weight for **(2-Chloropyridin-4-yl)methanol**, a compound of interest for researchers and professionals in the field of drug development and chemical synthesis.

Chemical Properties

The fundamental chemical identifiers for **(2-Chloropyridin-4-yl)methanol** have been compiled and are presented in the table below. This information is critical for accurate experimental design and chemical analysis.

Identifier	Value
Chemical Formula	C6H6ClNO[1][2]
Molecular Weight	143.57 g/mol [1][2]
CAS Number	100704-10-7[1][2][3]

Note: While the isomeric compound, (4-Chloropyridin-2-yl)methanol, shares the same molecular formula and weight, it is a structurally distinct molecule with a different CAS number (63071-10-3)[4][5][6].

Experimental Protocols and Signaling Pathways

Due to the nature of the requested information, which is focused on the intrinsic molecular properties of **(2-Chloropyridin-4-yl)methanol**, experimental protocols and signaling pathway diagrams are not applicable. The data presented is based on established chemical information.

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References

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- 6. (4-Chloropyridin-2-yl)methanol | C6H6ClNO | CID 2763167 - PubChem [pubchem.ncbi.nlm.nih.gov]
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